High-Resolution HPLC Separation and Purification of 5-Methoxy-2-nitro-N-propylaniline

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Compound of Interest

Compound Name:	*5-Methoxy-2-nitro-N-propylaniline*
CAS No.:	*1437794-73-4*
Cat. No.:	*B2477771*

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Application Note: AN-2026-MNPA

Introduction & Scope

5-Methoxy-2-nitro-N-propylaniline is a critical intermediate often utilized in the synthesis of azo dyes and specific pharmaceutical agents (e.g., kinase inhibitors or DNA-intercalating agents). Its structural integrity is defined by the ortho-relationship between the nitro (

) and the

-propylamino groups.

This configuration creates a unique chromatographic challenge:

- Intramolecular Hydrogen Bonding: The ortho-nitro group forms a hydrogen bond with the amine proton (the "Ortho Effect"), locking the molecule into a planar, pseudo-cyclic conformation. This reduces its interaction with polar stationary phase sites compared to para-isomers.[1]
- Hydrophobicity Balance: While the methoxy and nitro groups add polarity, the

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-propyl chain significantly increases hydrophobicity, requiring a carefully tuned organic gradient to prevent co-elution with unreacted starting materials (5-methoxy-2-nitroaniline).

This guide provides a validated protocol for the separation, quantification, and purification of this compound, focusing on resolving it from its primary synthetic impurities: the unalkylated parent amine and the over-alkylated (

-dipropyl) byproduct.

Physicochemical Analysis & Method Strategy

2.1 The "Ortho Effect" in Chromatography

Unlike para-nitroanilines, which interact strongly with surface silanols due to an exposed amino group, **5-Methoxy-2-nitro-N-propylaniline** exhibits reduced basicity and polarity.

- Result: It elutes later than expected on Normal Phase (due to hidden polarity) but shows distinct selectivity on Reversed-Phase (RP) columns capable of

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  interactions.

2.2 Column Selection Logic

- Primary Choice (C18): A high-carbon-load C18 column is sufficient for basic purity checks. It separates based on the hydrophobicity difference provided by the propyl chain.
- Expert Choice (Phenyl-Hexyl): For complex mixtures containing regioisomers (e.g., 4-nitro isomers), a Phenyl-Hexyl column is superior. The

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  interaction between the stationary phase and the electron-deficient nitro-aromatic ring provides orthogonal selectivity that C18 cannot achieve.

Analytical Protocol (QC & Purity)

Objective: Quantify purity and resolve the target from the unreacted precursor (5-methoxy-2-nitroaniline).

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3.1 Chromatographic Conditions

Parameter	Specification	Note
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm)	Alternatively: Phenomenex Kinetex Phenyl-Hexyl for difficult isomer separations.
Mobile Phase A	Water + 0.1% Formic Acid	Acid keeps the amine protonated/neutral depending on pKa, improving peak shape.
Mobile Phase B	Acetonitrile (MeCN) + 0.1% Formic Acid	MeCN offers lower backpressure than MeOH.
Flow Rate	1.0 mL/min	Optimized for 3.5 µm particles.
Temperature	35°C	Slightly elevated T reduces viscosity and improves mass transfer.
Injection Vol	5 µL	Avoid overloading to prevent peak broadening.
Detection	Ch A: 254 nm (General)Ch B: 430 nm (Specific)	Nitroanilines are yellow/orange; 430 nm is highly specific and ignores non-colored impurities.

3.2 Gradient Table

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Time (min)	% Mobile Phase B	Event
0.0	20%	Initial Hold
2.0	20%	Isocratic equilibration
12.0	80%	Linear Ramp (Elution of Target)
14.0	95%	Wash (Elution of Di-propyl impurity)
16.0	95%	Hold Wash
16.1	20%	Re-equilibration
20.0	20%	End of Run

3.3 Expected Elution Order (Relative)

- t ~ 4.5 min: 5-Methoxy-2-nitroaniline (Parent/Impurity) - Most Polar
- t ~ 8.2 min:**5-Methoxy-2-nitro-N-propylaniline** (Target)
- t ~ 11.5 min: 5-Methoxy-2-nitro-N,N-dipropylaniline (Over-alkylated) - Most Hydrophobic

Preparative Purification Protocol

Objective: Isolate >500 mg of target compound with >99% purity.

4.1 Scale-Up Calculations

- Loading: The target has moderate solubility in MeOH/Water. Dissolve sample in 100% DMSO or 50:50 MeCN:Water at 50 mg/mL.
- Column: Prep C18 (21.2 x 150 mm, 5 µm).
- Flow Rate: 20 mL/min.

4.2 Fraction Collection Logic

- Trigger: Slope + Threshold (UV 430 nm).

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- Logic: Collect only the "heart cut" of the main peak. The front shoulder usually contains the unreacted amine; the tail is generally clean but may contain non-polar degradants.
- Post-Processing: Evaporate MeCN using a rotary evaporator at <40°C (nitroanilines can be thermally sensitive), then lyophilize the aqueous residue.

Visualized Workflows

5.1 Method Development Decision Tree

This diagram illustrates the logical flow for optimizing the separation if the standard C18 protocol fails (e.g., due to isomeric impurities).

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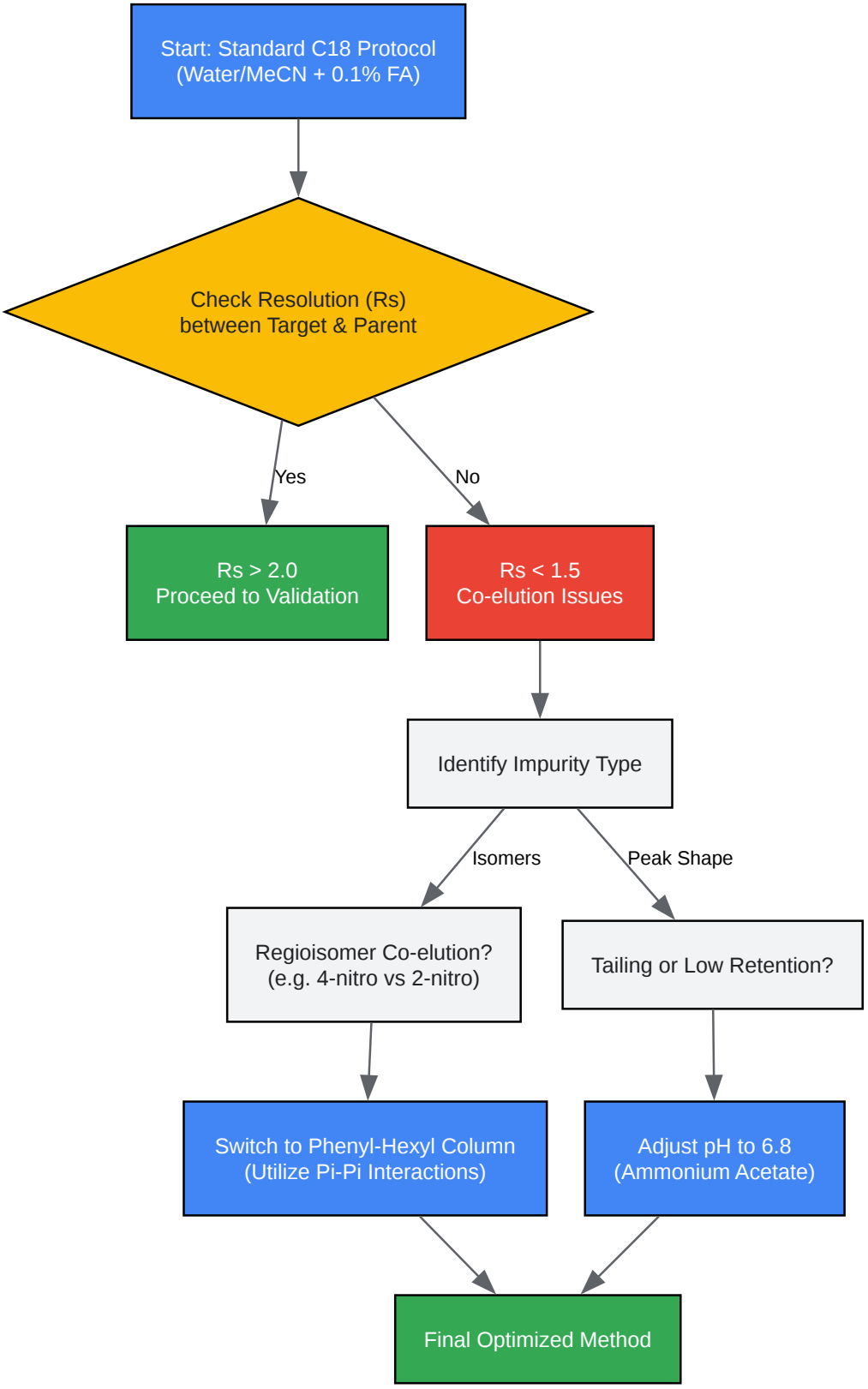

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Figure 1: Decision tree for optimizing the chromatographic separation of nitroaniline derivatives.

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5.2 Synthesis & Impurity Origin

Understanding where the impurities come from is vital for the analyst. This flow shows the alkylation pathway.

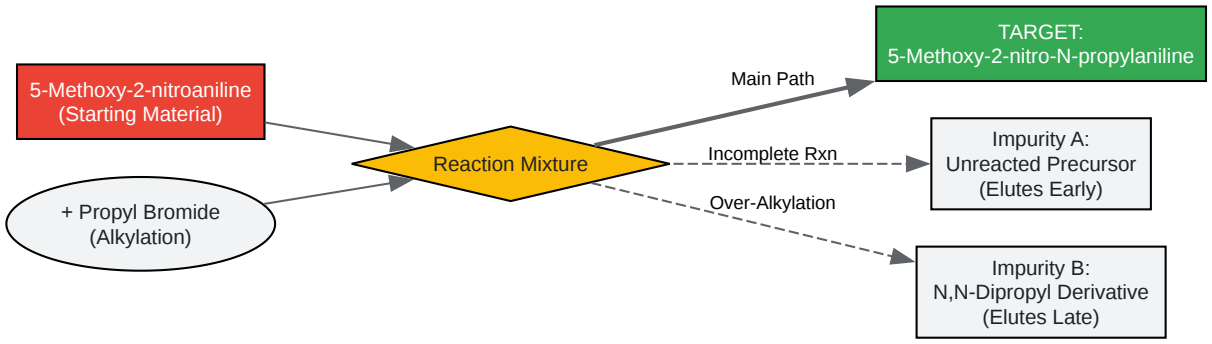

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Figure 2: Synthetic pathway illustrating the origin of the primary chromatographic impurities.

Troubleshooting & Expert Tips

- Peak Tailing: Although the nitro group reduces the basicity of the aniline nitrogen, residual interaction with silanols can occur. If tailing factor

  , increase the buffer concentration (e.g., 20 mM Ammonium Formate) or use an end-capped column (e.g., "Eclipse Plus" or "XBridge").

- Sample Solubility: Nitroanilines can precipitate in 100% water. Ensure the sample diluent contains at least 30% organic solvent (MeCN or MeOH) to prevent crystallization inside the injector loop.

- UV Specificity: If the matrix is complex (e.g., biological fluids or crude reaction mix), use 430 nm. Most organic impurities do not absorb in the visible yellow region, giving you a "clean" chromatogram for the target analyte.

References

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- Ortho-Effect in Chromatography
  - Title: Normal Phase Separation of Chloroanilines and Nitroanilines with Silica, Amine, and Cobalt(III) Complex Bonded Phases.[3]
  - Source: Journal of Chromatographic Science (Oxford Academic).[3]
  - URL:[Link]
- Parent Compound Data (5-Methoxy-2-nitroaniline)
  - Title: 5-Methoxy-2-nitroaniline | CAS 16133-49-6.[4][5][6]
  - Source: PubChem (NIH).
  - URL:[Link]
- Determination of Nitroanilines in Water (SPE/HPLC)
  - Title: Determination of Aniline and Nitroanilines in Environmental and Drinking Waters by On-Line SPE.[7][8]
  - Source: ThermoFisher Scientific Applic

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